

Diacetone-D-Glucose: A Versatile Chiral Ligand in Asymmetric Catalysis

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Compound of Interest

Compound Name: **Diacetone-D-glucose**

Cat. No.: **B1670380**

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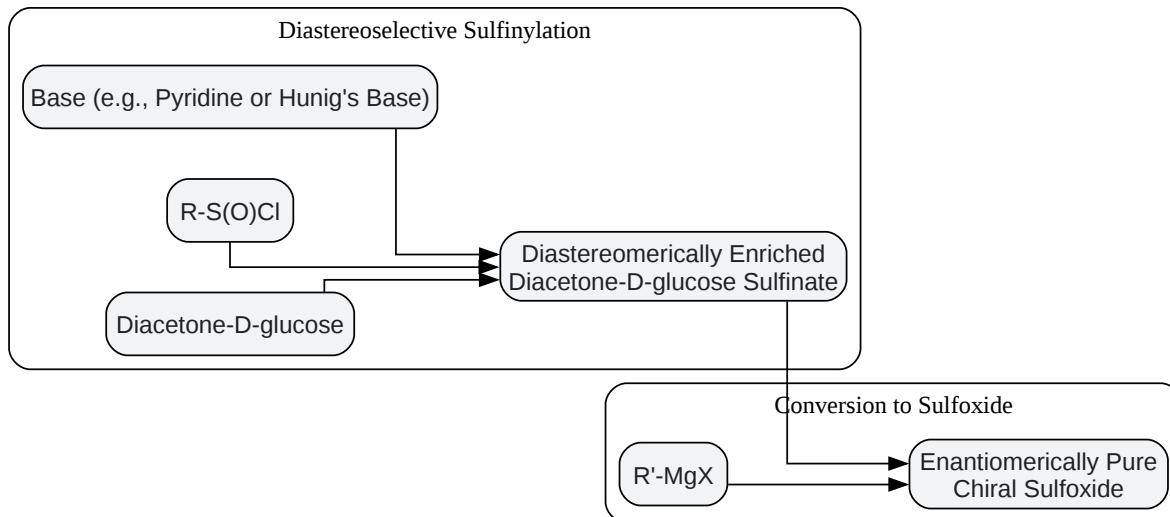
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

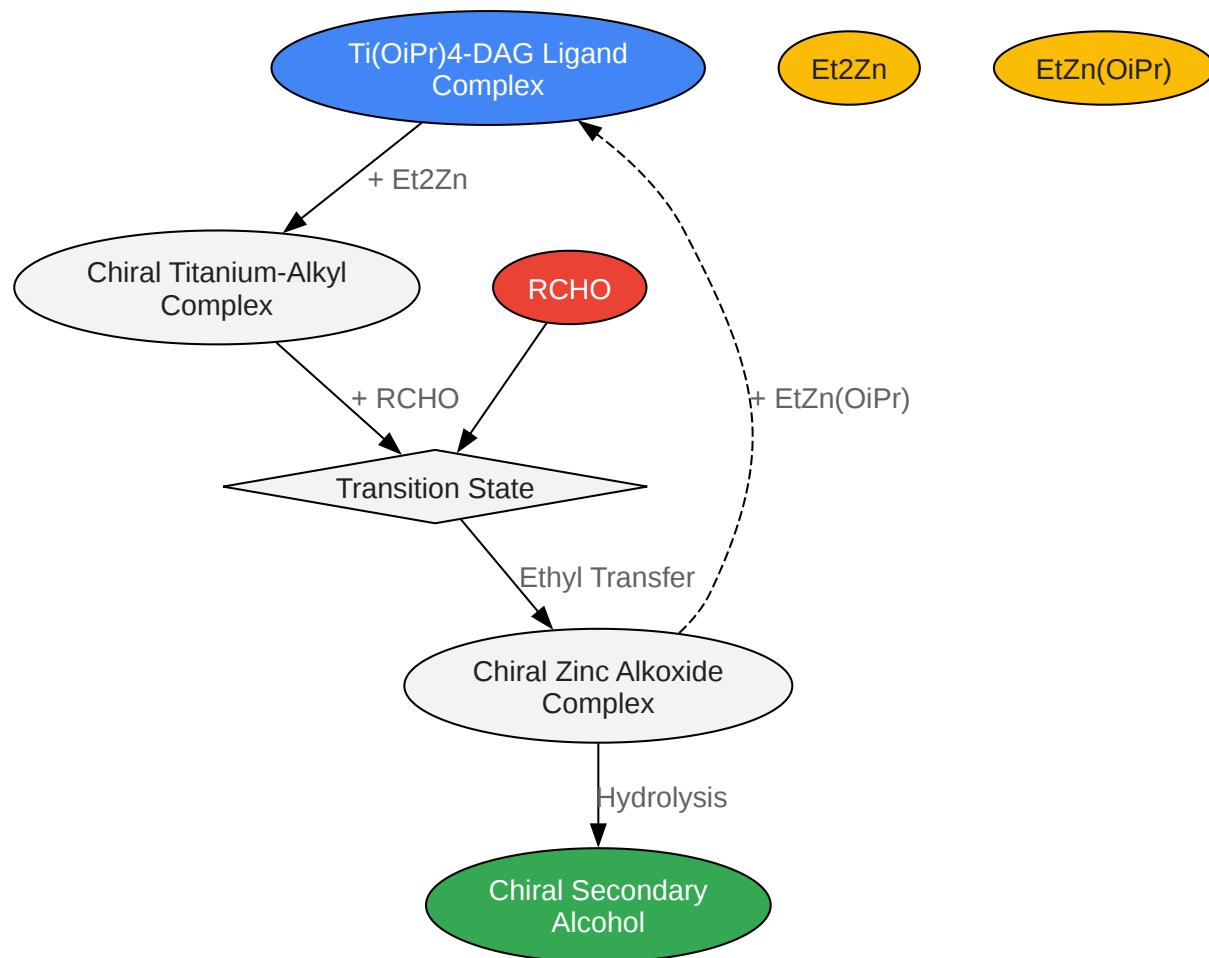
Diacetone-D-glucose (DAG), a readily available and inexpensive derivative of D-glucose, has emerged as a valuable chiral precursor for the synthesis of a diverse range of ligands for asymmetric catalysis. Its rigid furanose backbone provides a well-defined stereochemical environment, enabling high levels of enantioselectivity in a variety of catalytic transformations. These transformations are pivotal in the pharmaceutical industry for the synthesis of enantiomerically pure drug candidates. This document provides detailed application notes and experimental protocols for the use of **diacetone-D-glucose**-derived ligands in key catalytic reactions.

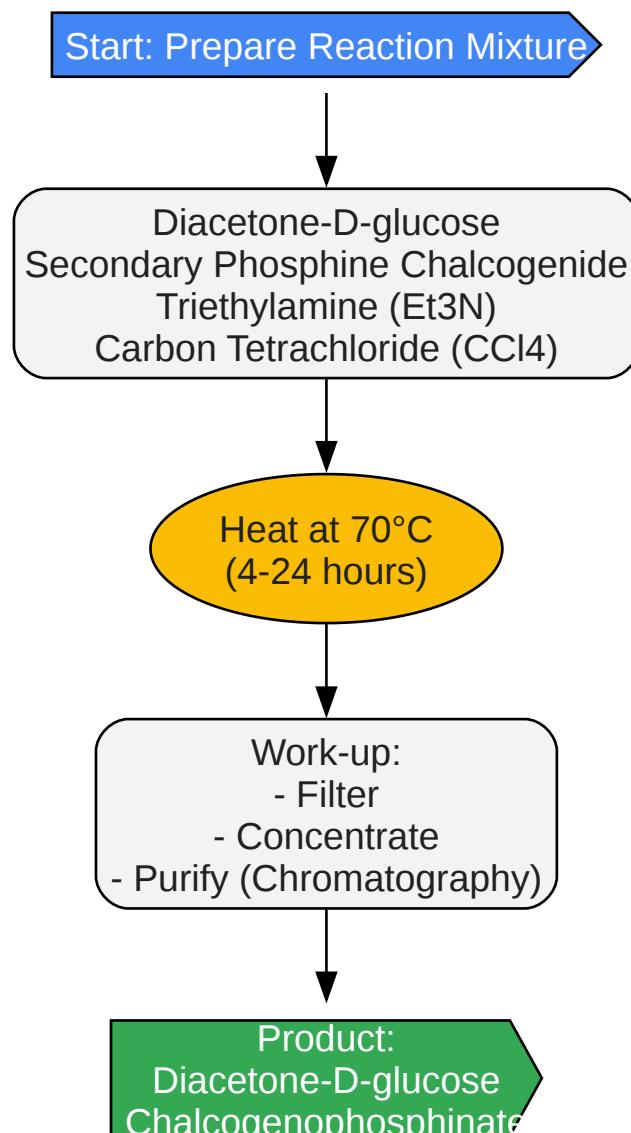
Asymmetric Synthesis of Chiral Sulfoxides

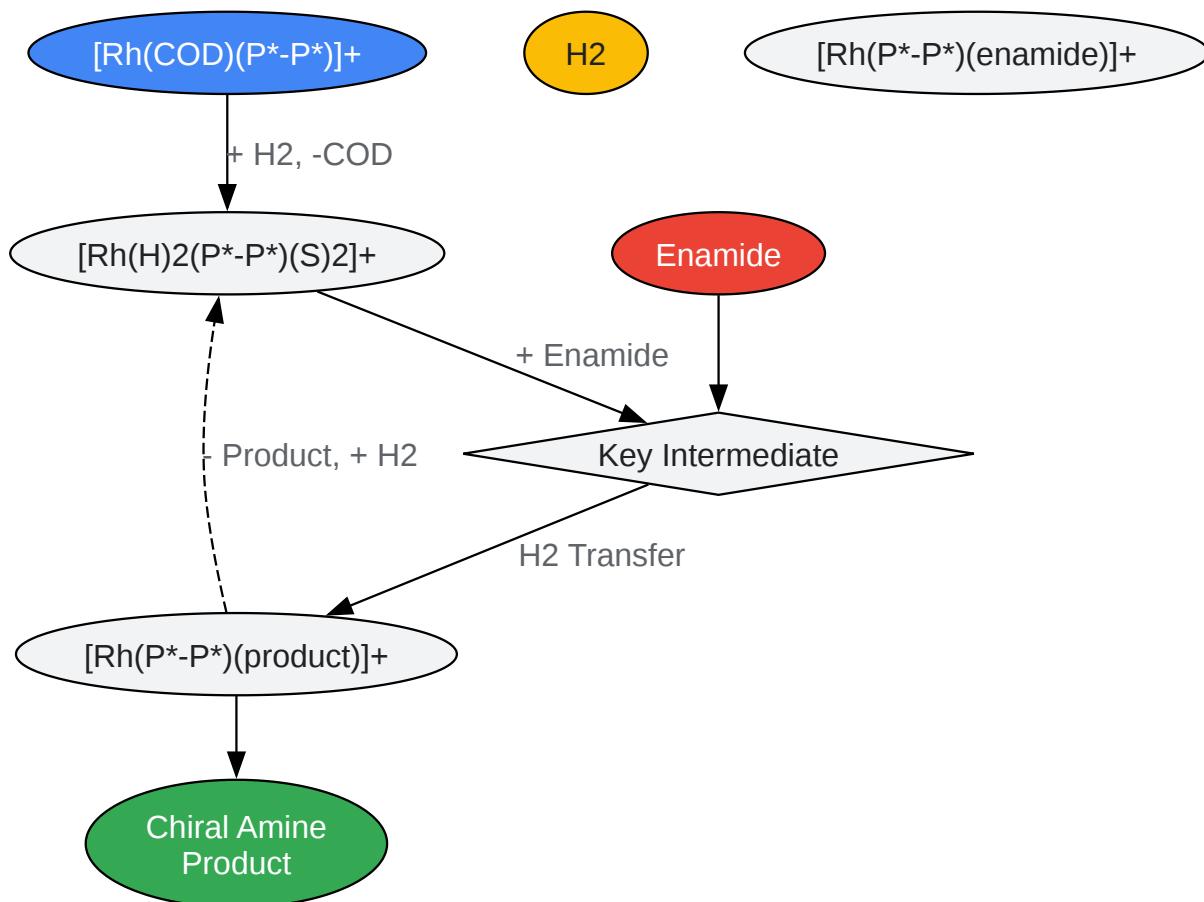
Diacetone-D-glucose can be utilized as a chiral auxiliary for the diastereoselective synthesis of sulfinate esters, which are versatile precursors to enantiomerically pure sulfoxides. The stereochemical outcome of the sulfinylation of DAG is notably dependent on the choice of base.

Workflow for the Synthesis of Chiral Sulfoxides from **Diacetone-D-glucose**:







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